

Application Notes and Protocols for Tetranor-Misoprostol Standards

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Compound of Interest

Compound Name: *tetranor-Misoprostol*

Cat. No.: B10780412

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For: Researchers, scientists, and drug development professionals.

Introduction

Tetranor-Misoprostol is a key metabolite of Misoprostol, a synthetic prostaglandin E1 analog. Misoprostol is utilized for its cytoprotective effects on the gastric mucosa and its uterotonic properties. The study of its metabolites, such as **tetranor-Misoprostol**, is crucial for understanding its pharmacokinetics and overall biological activity. These application notes provide detailed protocols for the proper storage, handling, and use of **tetranor-Misoprostol** analytical standards to ensure their integrity and the accuracy of experimental results.

Chemical and Physical Properties

Property	Value
Formal Name	3-((1R,2R,3R)-3-hydroxy-2-((E)-4-hydroxy-4-methyloct-1-en-1-yl)-5-oxocyclopentyl)propanoic acid[1][2]
Molecular Formula	C ₁₇ H ₂₈ O ₅ [1][2]
Formula Weight	312.4 g/mol [1][2]
Purity	≥95%[1][2]
Formulation	Typically supplied as a solution in acetonitrile[1][2]

Storage and Stability

Proper storage of **tetranor-Misoprostol** standards is critical to maintain their stability and ensure the reliability of analytical measurements.

Parameter	Recommendation	Stability
Long-Term Storage	Store at -80°C for optimal stability. ^[1] Alternatively, storage at -20°C is also acceptable.	≥ 2 years ^[1]
Shipping	Shipped on dry ice to maintain integrity. ^[1]	Not applicable
Short-Term Storage	Avoid repeated freeze-thaw cycles. For frequent use, aliquot the standard into smaller volumes.	Data not available for tetranor-Misoprostol. For the parent compound, Misoprostol, aqueous solutions are not recommended for storage for more than one day.
Aqueous Solutions	Not recommended for storage for more than one day.	Data not available for tetranor-Misoprostol. The parent compound, Misoprostol, shows limited stability in aqueous solutions.

Solubility

The solubility of **tetranor-Misoprostol** in various solvents is summarized below. It is important to use the appropriate solvent to ensure complete dissolution and accurate concentration of the standard solutions.

Solvent	Solubility
Dimethylformamide (DMF)	100 mg/mL [1]
Dimethyl sulfoxide (DMSO)	50 mg/mL [1]
Ethanol	50 mg/mL [1]
Phosphate Buffered Saline (PBS), pH 7.2	1 mg/mL [1]

Safety and Handling Precautions

Tetranor-Misoprostol and the solvents used for its preparation should be handled with care. Always refer to the Safety Data Sheet (SDS) for complete safety information.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood.
- Hazard: **Tetranor-Misoprostol** is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye irritation.
- Solvent Hazard: Acetonitrile is a highly flammable liquid and vapor.
- Use: This product is for research use only and is not for human or veterinary use. [1]

Experimental Protocols

Protocol 1: Preparation of Stock and Working Solutions

This protocol describes the preparation of a stock solution and subsequent working solutions of **tetranor-Misoprostol**.

Materials:

- **Tetranor-Misoprostol** standard (typically in acetonitrile)
- Anhydrous ethanol or other suitable solvent (e.g., DMSO, DMF)

- Calibrated micropipettes and sterile tips
- Amber glass vials for storage

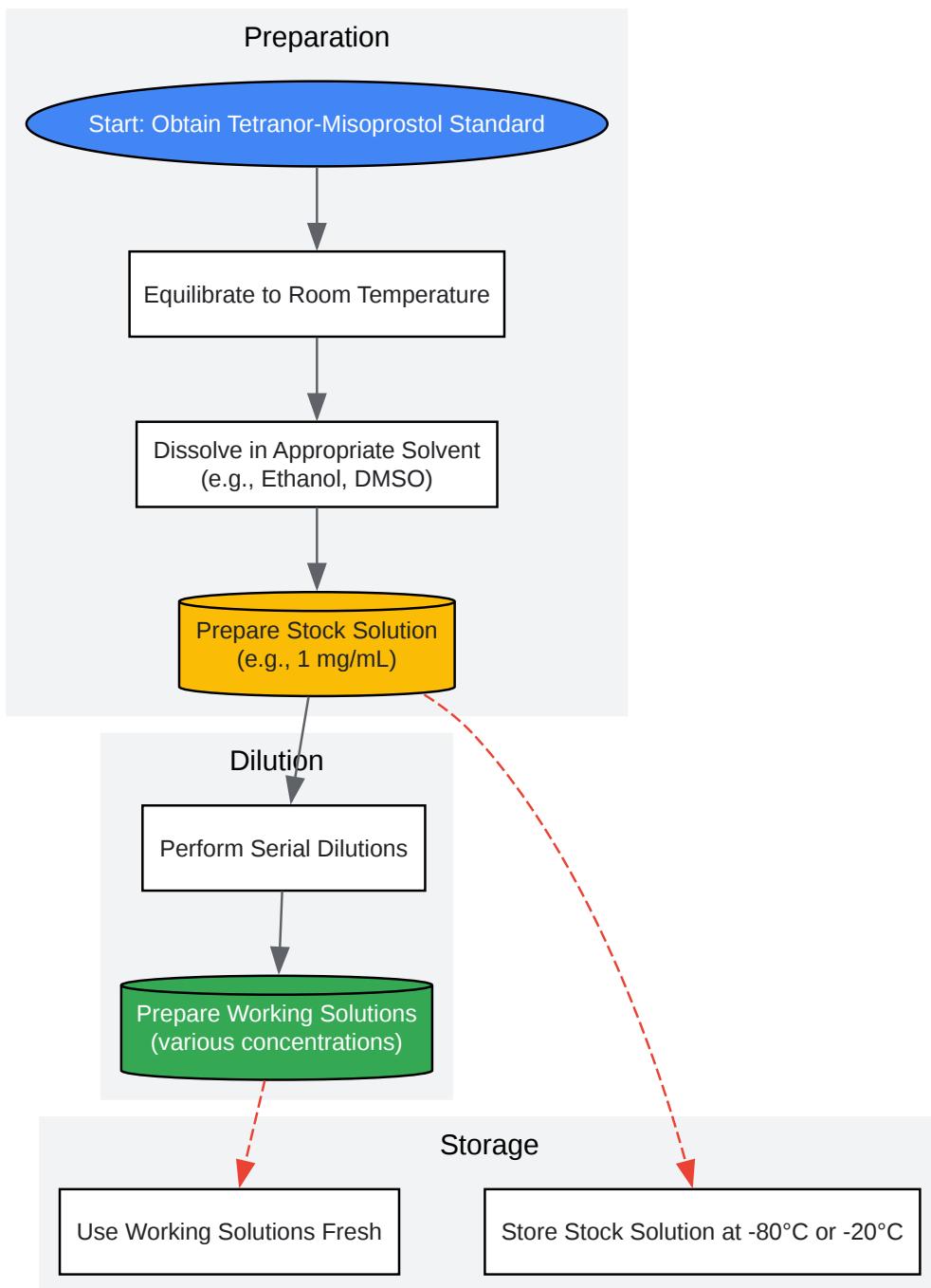
Procedure for Preparing a Stock Solution (e.g., 1 mg/mL):

- Allow the vial of **tetranor-Misoprostol** standard to equilibrate to room temperature before opening.
- If the standard is provided as a pre-weighed solid, calculate the volume of solvent needed to achieve the desired stock concentration.
- If the standard is provided in a solvent such as acetonitrile, it can be used directly as a stock solution or diluted further. To change the solvent, the original solvent can be evaporated under a gentle stream of nitrogen, and the residue can be reconstituted in the solvent of choice.
- Add the calculated volume of the desired solvent (e.g., ethanol) to the vial.
- Vortex briefly to ensure complete dissolution.
- Store the stock solution in an amber glass vial at -80°C or -20°C.

Procedure for Preparing Working Solutions:

- Thaw the stock solution at room temperature.
- Perform serial dilutions of the stock solution with the appropriate solvent to achieve the desired concentrations for your experimental needs.
- Prepare fresh working solutions daily, if possible.

Workflow for Preparation of Tetranor-Misoprostol Standards

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Caption: Workflow for preparing **tetranor-Misoprostol** standard solutions.

Protocol 2: Forced Degradation Study

Forced degradation studies are essential for developing stability-indicating analytical methods. The following protocols are adapted from studies on the parent compound, Misoprostol, and can serve as a starting point for investigating the stability of **tetranor-Misoprostol**. The goal is to achieve 10-30% degradation.

Materials:

- **Tetranor-Misoprostol** stock solution
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Heating apparatus (e.g., water bath, oven)
- Photostability chamber or light source

1. Acid Hydrolysis:

- To a known concentration of **tetranor-Misoprostol** solution, add an equal volume of 0.1 N HCl.
- Incubate the mixture at room temperature for a specified time (e.g., 90 minutes).
- Neutralize the solution with an equal volume and concentration of NaOH.
- Dilute to a suitable concentration for analysis.

2. Alkaline Hydrolysis:

- To a known concentration of **tetranor-Misoprostol** solution, add an equal volume of 0.1 N NaOH.
- Incubate the mixture at room temperature for a specified time (e.g., 90 minutes).

- Neutralize the solution with an equal volume and concentration of HCl.
- Dilute to a suitable concentration for analysis.

3. Oxidative Degradation:

- To a known concentration of **tetranor-Misoprostol** solution, add an equal volume of 3% H₂O₂.
- Keep the solution at room temperature for a specified duration (e.g., 1 hour).
- Dilute to a suitable concentration for analysis.

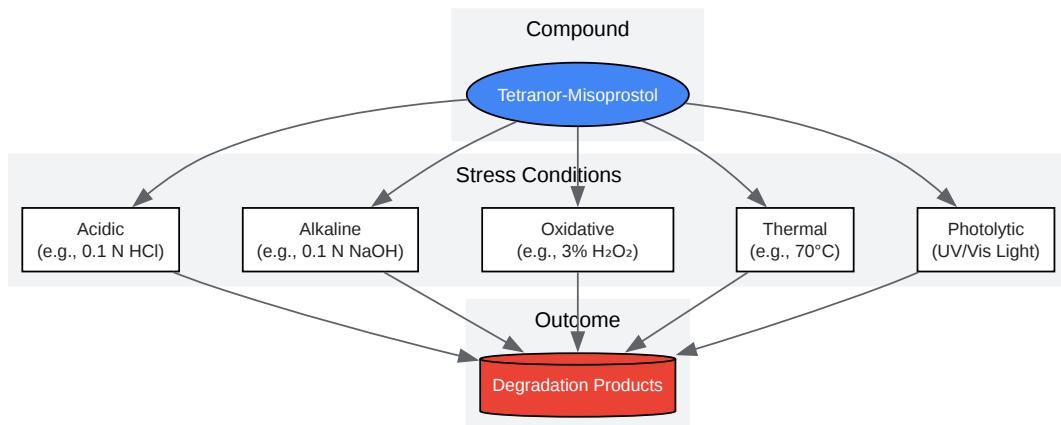
4. Thermal Degradation:

- Expose a solid sample or a solution of **tetranor-Misoprostol** to elevated temperatures (e.g., 70°C) for a defined period (e.g., 48 hours).
- After exposure, dissolve and/or dilute the sample to a suitable concentration for analysis.

5. Photolytic Degradation:

- Expose a solution of **tetranor-Misoprostol** to light in a photostability chamber according to ICH guidelines.
- A control sample should be kept in the dark under the same conditions.
- After exposure, analyze both the exposed and control samples.

Forced Degradation Pathways for Tetrnor-Misoprostol

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Caption: Conceptual diagram of forced degradation studies on **tetrnor-Misoprostol**.

Disclaimer

The information provided in these application notes is intended for guidance and is based on available scientific literature. It is the responsibility of the end-user to validate these protocols for their specific applications. Always consult the product-specific information sheet and Safety Data Sheet (SDS) provided by the manufacturer.

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References

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